

Europium(III) oxide crystal structure and space group

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Europium(III)oxide

Cat. No.: B7799243

[Get Quote](#)

An In-depth Technical Guide to the Crystal Structure and Space Group of Europium(III) Oxide

Introduction

Europium(III) oxide (Eu_2O_3) is a technologically significant rare-earth sesquioxide, widely utilized for its unique luminescent properties. It serves as a red phosphor in lighting and display technologies, such as fluorescent lamps and television sets, and as an activator for yttrium-based phosphors.[1][2][3] Its efficacy in these applications is intrinsically linked to its crystal structure. Europium(III) oxide is known to exist in several polymorphic forms, with the most common at ambient conditions being the cubic and monoclinic structures.[1][2][4] This guide provides a detailed overview of the crystallographic structures of Eu_2O_3 , experimental protocols for its synthesis and characterization, and the phase transitions it undergoes under varying conditions.

Crystal Structures of Europium(III) Oxide

Europium(III) oxide primarily exhibits two well-characterized crystal structures at ambient pressure: a body-centered cubic (C-type) form and a monoclinic (B-type) form.[1][2] The cubic phase is the stable structure at room temperature, while the monoclinic phase is a metastable form that can be synthesized under specific conditions or observed during phase transitions.[5] Other phases, including trigonal (A-type), hexagonal (H-type), and a high-temperature cubic (X-type), can be accessed under high temperature or high-pressure conditions.[5]

Cubic (C-type) Structure

The thermodynamically stable phase of Eu_2O_3 at ambient conditions is the C-type rare-earth oxide structure, which is analogous to manganese(III) oxide.[1][5] This structure belongs to the body-centered cubic (BCC) crystal system.[6]

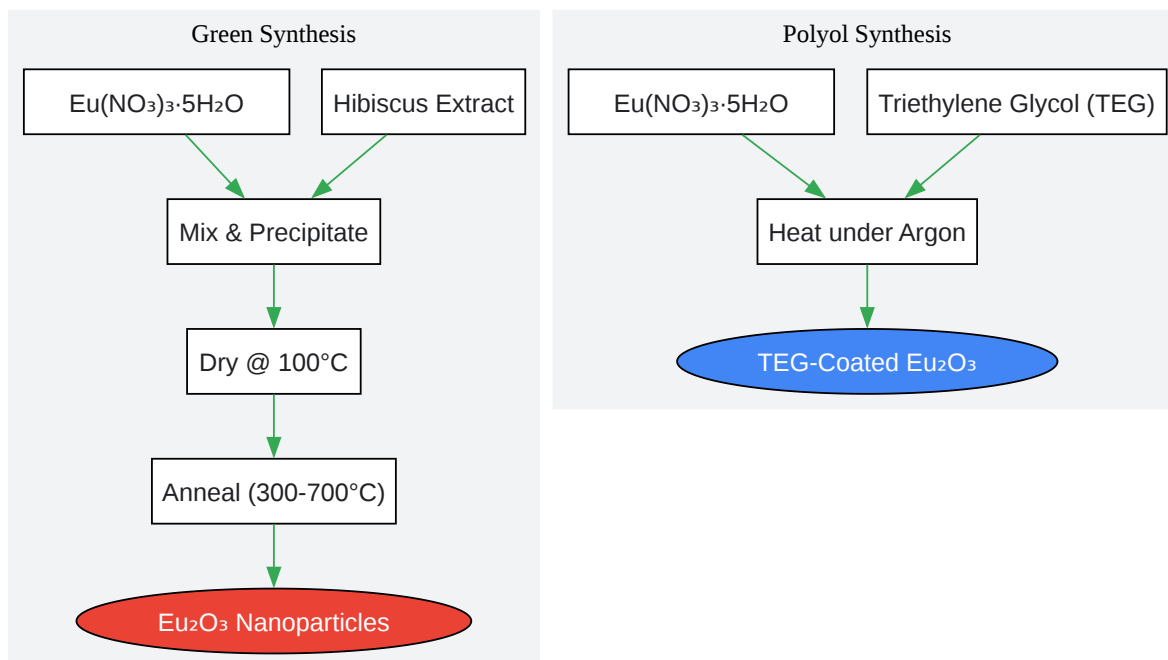
Monoclinic (B-type) Structure

The monoclinic B-type structure is another common polymorph of Eu_2O_3 . It is thermodynamically favored at higher temperatures than the C-type but can exist as a metastable phase at room temperature.[5] This structure is characterized by a lower symmetry compared to the cubic phase.[7] In this configuration, the europium ions exhibit different coordination environments, with some Eu^{3+} sites being 6-coordinate and others being 7-coordinate.[8]

Phase Transitions

Europium(III) oxide undergoes several structural transformations with changes in temperature and pressure.[5]

- Cubic (C) to Monoclinic (B): A pressure-induced phase transition from the cubic to the monoclinic structure has been observed at approximately 8.0 GPa. This monoclinic phase is retained even after the pressure is released.[5] A similar transition occurs with increasing temperature.
- Monoclinic (B) to Trigonal (A): Under high pressure, the monoclinic phase can transform into a trigonal (A-type) structure at around 4.7 GPa.[5]
- High-Temperature Transitions: With increasing temperature, Eu_2O_3 transitions from the cubic (C) phase to monoclinic (B), then to trigonal (A), hexagonal (H), and finally to a different cubic (X) phase before melting.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Europium(III) oxide - Wikipedia [en.wikipedia.org]
- 2. Europium(III) oxide | 1308-96-9-Molbase [molbase.com]
- 3. Europium Oxide CAS#: 1308-96-9 [m.chemicalbook.com]
- 4. Europium(III)oxide | Benchchem [benchchem.com]

- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. gprareearth.com [gprareearth.com]
- 8. next-gen.materialsproject.org [next-gen.materialsproject.org]
- To cite this document: BenchChem. [Europium(III) oxide crystal structure and space group]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799243#europium-iii-oxide-crystal-structure-and-space-group>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com